

# Stearyltrimethylammonium chloride safety data sheet and handling precautions.

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Stearyltrimethylammonium

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# Stearyltrimethylammonium Chloride: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **StearyItrimethylammonium** chloride (STAC). The information is compiled from various safety data sheets and standardized experimental guidelines to ensure a high level of technical detail and accuracy for professionals in research and development.

#### **Chemical and Physical Properties**

**StearyItrimethylammonium** chloride is a quaternary ammonium salt widely used as a cationic surfactant.[1] Its properties make it suitable for applications such as an antistatic agent, emulsifier, and disinfectant.[2][3]



Property	Value	Reference	
Synonyms	Octadecyltrimethylammonium chloride, Trimethylstearylammonium chloride	[4]	
CAS Number	112-03-8	[1]	
Molecular Formula	C21H46CIN	[5]	
Appearance	White to off-white powder or waxy solid	[1][2][4]	
Melting Point	104 °C (range: 95-104 °C)	[4]	
Boiling Point	249 °C	[4][6]	
Water Solubility	49 mg/L at 25 °C	[4]	
log Pow (Octanol/Water Partition Coefficient)	3.61 at 25 °C	[4]	
Vapor Pressure	< 0 Pa at 20 °C	[4]	
Density	0.91 g/cm³ at 20 °C	[4]	

#### **Hazard Identification and Classification**

STAC is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).



Hazard Class	Category Hazard Statement		
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	
Acute Toxicity (Dermal)	Category 3	H311: Toxic in contact with skin	
Skin Corrosion/Irritation	Sub-category 1C	H314: Causes severe skin burns and eye damage	
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life	
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects	

Source:[4][7][8]

Signal Word: Danger[4][7]

Hazard Pictograms:

- Corrosion
- Skull and Crossbones
- Health Hazard
- Environment

## **Toxicological Data**



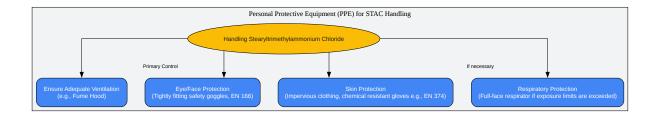
Endpoint	Species	Route	Value	Reference
LD50	Rat (female)	Oral	702.5 mg/kg bw	[9]
LD50	Rabbit (male)	Dermal	1300 mg/kg bw	[9]
LC50 (96 h)	Danio rerio (Zebra fish)	-	0.064 mg/L	[9]
EC50 (48 h)	Daphnia magna	-	0.037 mg/L	[9]
EC50 (96 h)	Pseudokirchnerie lla subcapitata (Green algae)	-	0.11 mg/L	[9]

### **Handling and Storage Precautions**

Proper handling and storage are crucial to minimize the risks associated with STAC.

#### **Personal Protective Equipment (PPE)**

The following diagram outlines the recommended personal protective equipment when handling **StearyItrimethylammonium** chloride.



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Caption: Recommended Personal Protective Equipment for handling STAC.

#### **Safe Handling Practices**

- Avoid contact with skin and eyes.[4][10]
- Avoid formation of dust and aerosols.[4]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[4][10]
- Wash hands thoroughly after handling.[4][7]
- Do not eat, drink, or smoke when using this product.[4]
- Use in a well-ventilated area.[4][10]
- Avoid release to the environment.[4][7]

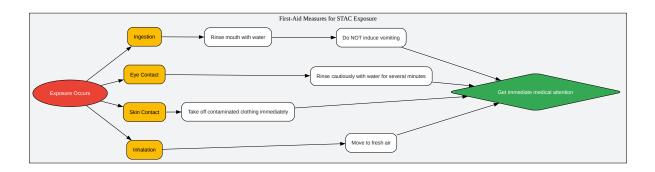
#### **Storage Conditions**

- Store in a cool, dry, and well-ventilated place.[2][4]
- Keep container tightly closed.[7]
- Store locked up.[4][7]
- Store away from incompatible materials and foodstuff containers.[4]

### **Emergency Procedures**

The following flowchart details the appropriate first-aid measures in case of exposure to **StearyItrimethylammonium** chloride.





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Caption: First-aid procedures for STAC exposure.

In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[4] Avoid dust formation and remove all sources of ignition.[4] Collect the spillage and dispose of it in a suitable, closed container.[4]

For firefighting, use dry chemical, carbon dioxide, or alcohol-resistant foam.[4] Wear a self-contained breathing apparatus if necessary.[4]

#### **Experimental Protocols for Ecotoxicity Testing**

The following are summaries of the standardized OECD guidelines for the ecotoxicity tests cited in Section 3.



#### **OECD Test Guideline 203: Fish, Acute Toxicity Test**

This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour period.[6][11][12][13]

- Test Organism: A suitable fish species, such as Danio rerio (Zebra fish), is selected.[6][8]
- Test Conditions:
  - The fish are exposed to at least five concentrations of the test substance in a geometric series.[12][13]
  - A control group is maintained in water without the test substance.
  - The test is conducted for 96 hours under controlled temperature and lighting conditions.
  - The test can be static (no renewal of the test solution) or semi-static (the test solution is renewed at regular intervals).[6]
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.[6][12]
- Endpoint: The LC50 value at 96 hours is calculated using appropriate statistical methods.[13]

## OECD Test Guideline 202: Daphnia sp., Acute Immobilisation Test

This test assesses the acute toxicity of a substance to Daphnia species by determining the concentration that immobilizes 50% of the organisms (EC50) within 48 hours.[3][4][5][7][14]

- Test Organism: Young daphnids (e.g., Daphnia magna), less than 24 hours old, are used.[4]
   [5]
- Test Conditions:
  - The daphnids are exposed to a range of concentrations of the test substance for 48 hours.
     [3][4]
  - A control group is maintained in the same conditions without the test substance.[7]



- The test is performed under controlled temperature and light cycles.[4]
- Observations: Immobilization (the inability to swim within 15 seconds after gentle agitation) is observed at 24 and 48 hours.[5][7]
- Endpoint: The EC50 value at 48 hours is determined.[3][4]

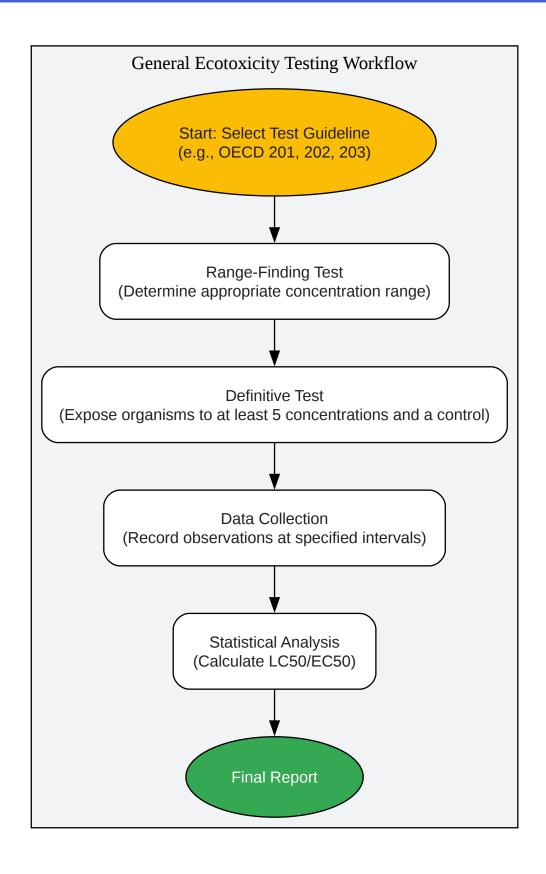
# OECD Test Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This guideline evaluates the effect of a substance on the growth of freshwater microalgae or cyanobacteria.[2][10][15][16][17]

- Test Organism: Exponentially growing cultures of a selected algal species (e.g., Pseudokirchneriella subcapitata) are used.[2][15]
- Test Conditions:
  - The algal cultures are exposed to at least five concentrations of the test substance in a nutrient-rich medium.[2][16]
  - The test is typically run for 72 hours under continuous illumination and constant temperature.[2][15]
- Observations: Algal growth is measured at least every 24 hours by determining cell concentration or another measure of biomass.[10]
- Endpoint: The EC50 value, the concentration that causes a 50% reduction in growth rate or yield compared to the control, is calculated.[10]

The following diagram illustrates the general workflow for these ecotoxicity tests.





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Caption: General workflow for ecotoxicity testing.



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- To cite this document: BenchChem. [Stearyltrimethylammonium chloride safety data sheet and handling precautions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193908#stearyltrimethylammonium-chloride-safety-data-sheet-and-handling-precautions]



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